

Chemical Properties of 2-Hydroxy-4-nitrobenzoyl Chloride for Synthesis

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Compound of Interest

Compound Name: 2-Hydroxy-4-nitrobenzoyl chloride

CAS No.: 39614-82-9

Cat. No.: B8735513

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Executive Summary

2-Hydroxy-4-nitrobenzoyl chloride (CAS: 39614-82-9) is a highly reactive, bifunctional electrophile derived from 4-nitrosalicylic acid.[1] It serves as a critical intermediate in the synthesis of bioactive salicylanilides (e.g., Niclosamide analogs), antitubercular agents, and heterocyclic scaffolds like benzoxazinones. Its unique structure combines a hard electrophilic center (acyl chloride) with a nucleophilic/acidic ortho-phenolic group and a strong electron-withdrawing nitro group at the para position. This configuration imparts distinct reactivity profiles compared to standard benzoyl chlorides, necessitating specific handling protocols to prevent self-polymerization or hydrolysis.[2]

Part 1: Chemical Identity & Physicochemical Properties[1][2][3]

Structural Analysis

The molecule features a trisubstituted benzene ring. The ortho relationship between the hydroxyl (-OH) and acyl chloride (-COCl) groups creates a "pseudo-cyclic" potential via

intramolecular hydrogen bonding, although the strong electron-withdrawing nature of the 4-nitro group significantly increases the acidity of the phenol and the electrophilicity of the carbonyl carbon.

Property	Data / Description
IUPAC Name	2-Hydroxy-4-nitrobenzoyl chloride
CAS Number	39614-82-9
Molecular Formula	C ₇ H ₄ ClNO ₄
Molecular Weight	201.56 g/mol
Physical State	Crystalline solid or viscous semi-solid (dependent on purity/solvation)
Solubility	Soluble in aprotic organic solvents (DCM, THF, Toluene, EtOAc). Reacts with water/alcohols.[3][4][5]
Stability	Moisture sensitive (hydrolyzes to 4-nitrosalicylic acid). Thermal instability above 100°C (potential for decarboxylation or polymerization).

Reactivity Profile

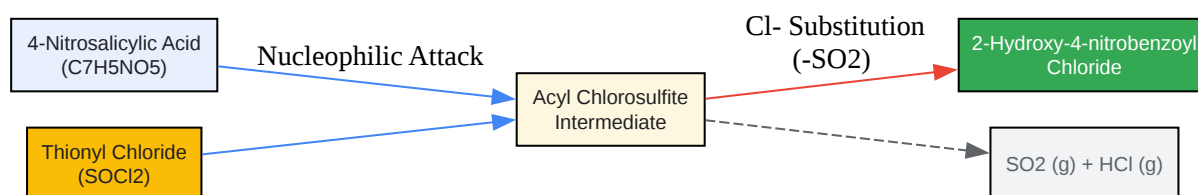
- **Acyl Chloride (C-1):** Highly susceptible to nucleophilic attack by amines (amidation) and alcohols (esterification).[5] The 4-nitro group enhances this reactivity via inductive effects (-I).
- **Phenolic Hydroxyl (C-2):** Acidic proton. Can participate in intramolecular hydrogen bonding or act as a nucleophile in basic conditions, leading to self-esterification (oligomerization) if the acyl chloride is not trapped quickly.
- **Nitro Group (C-4):** Inert under acylation conditions but serves as a handle for downstream reduction to an amine (aniline derivative).

Part 2: Synthesis Protocol

Objective: Preparation of **2-Hydroxy-4-nitrobenzoyl chloride** from 2-hydroxy-4-nitrobenzoic acid (4-nitrosalicylic acid).

Mechanistic Pathway

The synthesis utilizes Thionyl Chloride (SOCl_2) as the chlorinating agent.[4][5] The reaction proceeds via a chlorosulfite intermediate, followed by nucleophilic attack by chloride and expulsion of SO_2 and HCl .



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Figure 1: Synthesis pathway via Thionyl Chloride.

Experimental Procedure

Safety Warning: Work in a well-ventilated fume hood. SOCl_2 releases toxic HCl and SO_2 gases. [6]

Reagents:

- Starting Material: 2-Hydroxy-4-nitrobenzoic acid (1.0 eq)
- Reagent: Thionyl Chloride (1.5 – 2.0 eq)[6]
- Solvent: Anhydrous Toluene or Benzene (0.5 M concentration)
- Catalyst: DMF (Dimethylformamide), catalytic amount (1-2 drops)

Step-by-Step Protocol:

- Setup: Equip a dry 2-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a drying tube (CaCl_2 or Argon line). Connect the condenser outlet to a gas scrubber

(NaOH trap) to neutralize HCl/SO₂ emissions.

- Suspension: Charge the flask with 2-Hydroxy-4-nitrobenzoic acid and anhydrous Toluene. The acid will likely remain as a suspension.
- Addition: Add Thionyl Chloride dropwise to the suspension at room temperature. Add catalytic DMF.
- Reaction: Heat the mixture gradually to 70–75°C.
 - Observation: Gas evolution (bubbling) indicates the reaction is proceeding. The suspension should clarify into a homogeneous solution as the acid chloride forms.
 - Duration: Reflux for 2–3 hours or until gas evolution ceases.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Remove the solvent and excess Thionyl Chloride under reduced pressure (Rotary Evaporator) at <50°C.
 - Note: Use a secondary cold trap to protect the vacuum pump from corrosive vapors.
- Isolation: The residue is the crude **2-Hydroxy-4-nitrobenzoyl chloride**. It can be used directly for the next step (recommended due to stability) or recrystallized from dry Ligroin/Hexane if high purity is required.

Part 3: Applications in Drug Synthesis[2][8]

The primary utility of this intermediate is in the formation of Salicylanilides and Heterocycles.

Synthesis of Bioactive Salicylanilides (e.g., Niclosamide Analogs)

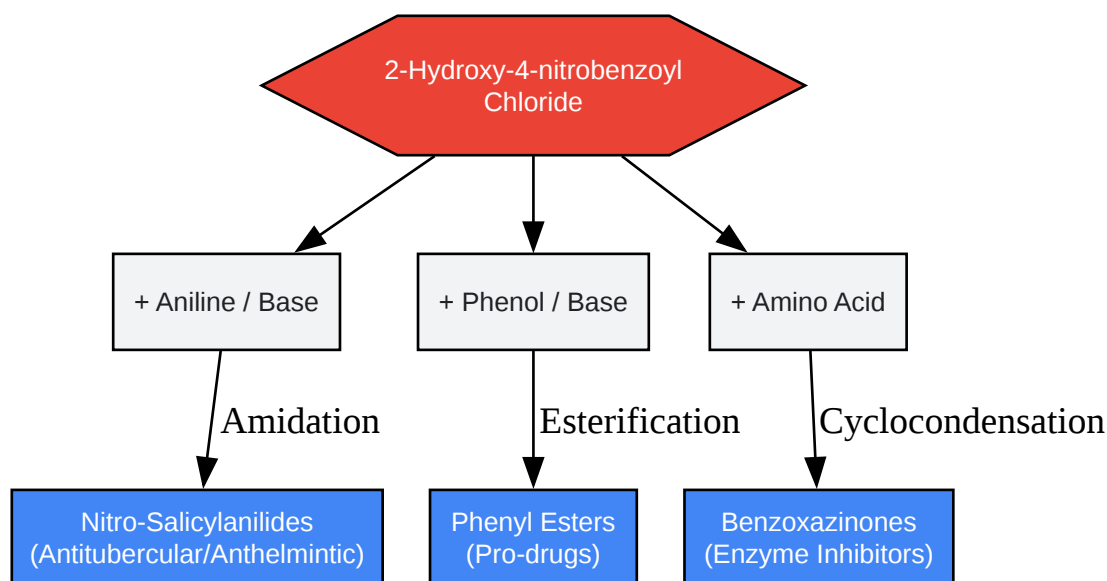
The reaction with substituted anilines yields salicylanilides, a class known for anthelmintic and antibacterial properties.

General Protocol:

- Dissolve the crude acid chloride in dry THF or Dichloromethane (DCM).
- Add the target aniline (1.0 eq) and a base scavenger (Triethylamine or Pyridine, 1.1 eq) at 0°C.
- Stir at room temperature for 1–2 hours.
- Quench with water; extract the organic layer.

Cyclization to Benzoxazinones

Reaction with amino acids (e.g., Glycine, Anthranilic acid) followed by dehydration leads to benzoxazinone derivatives, which are pharmacophores for various enzyme inhibitors.



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Figure 2: Divergent synthetic pathways for drug development.

Part 4: Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Low Yield / Tar Formation	Polymerization via phenolic - OH	Ensure strictly anhydrous conditions; keep temperature <80°C. Use excess SOCl ₂ to drive kinetics forward over intermolecular reactions.
Incomplete Reaction	Poor solubility of starting acid	Add catalytic DMF (Vilsmeier-Haack type activation). Increase solvent volume.
Product Hydrolysis	Moisture ingress during workup	Use Schlenk lines; store crude product under Argon. Do not use water in the initial workup of the chloride.

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